

Troubleshooting inconsistent results with DF-461

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Compound of Interest

Compound Name: DF-461

Cat. No.: B607083

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Introduction to DF-461

DF-461 is a potent and selective small molecule inhibitor of cardiac myosin.[1][2] It reduces the number of myosin heads that can enter the power-generating state, thereby decreasing the probability of force-producing cross-bridge formation.[3] This mechanism effectively reduces sarcomere hypercontractility without altering the intrinsic rate of the myosin chemomechanical cycle.[2][3] **DF-461** is currently under investigation for its therapeutic potential in conditions characterized by cardiac hypercontractility, such as hypertrophic cardiomyopathy (HCM).[1][4] It is supplied as a lyophilized powder for research use.

Troubleshooting Guides

This section addresses common issues researchers may encounter when working with **DF-461**.

1. Why am I seeing inconsistent IC50 values for **DF-461** between experiments?

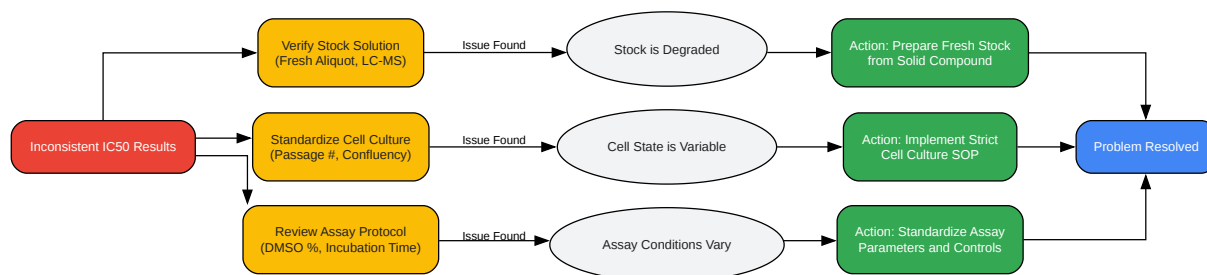
Inconsistent IC50 values are a frequent issue in inhibitor studies and can arise from several sources.[5]

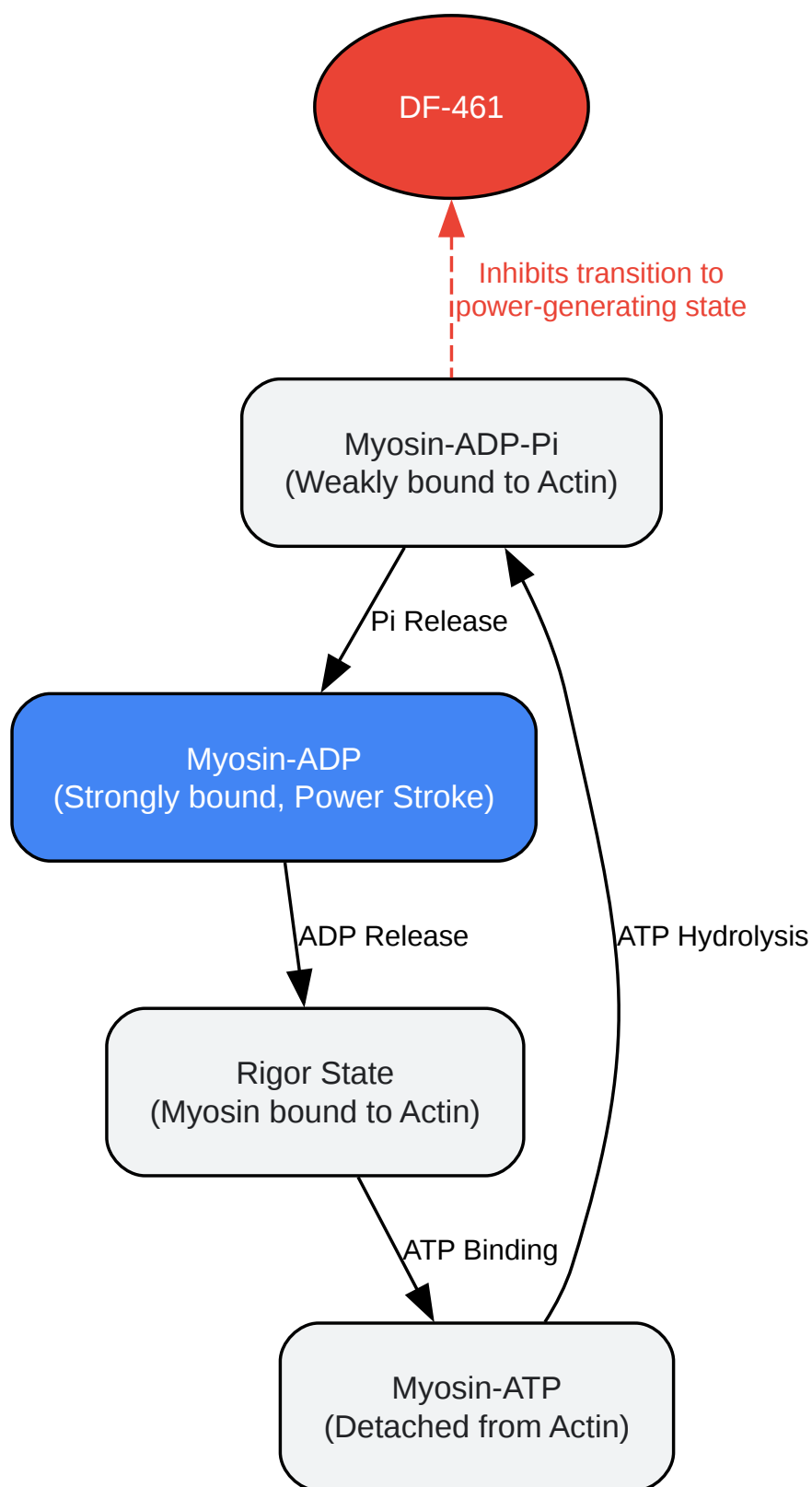
- **Compound Stability and Handling:** **DF-461**, like many small molecules, can be sensitive to storage conditions and handling.[6] Repeated freeze-thaw cycles of stock solutions can lead

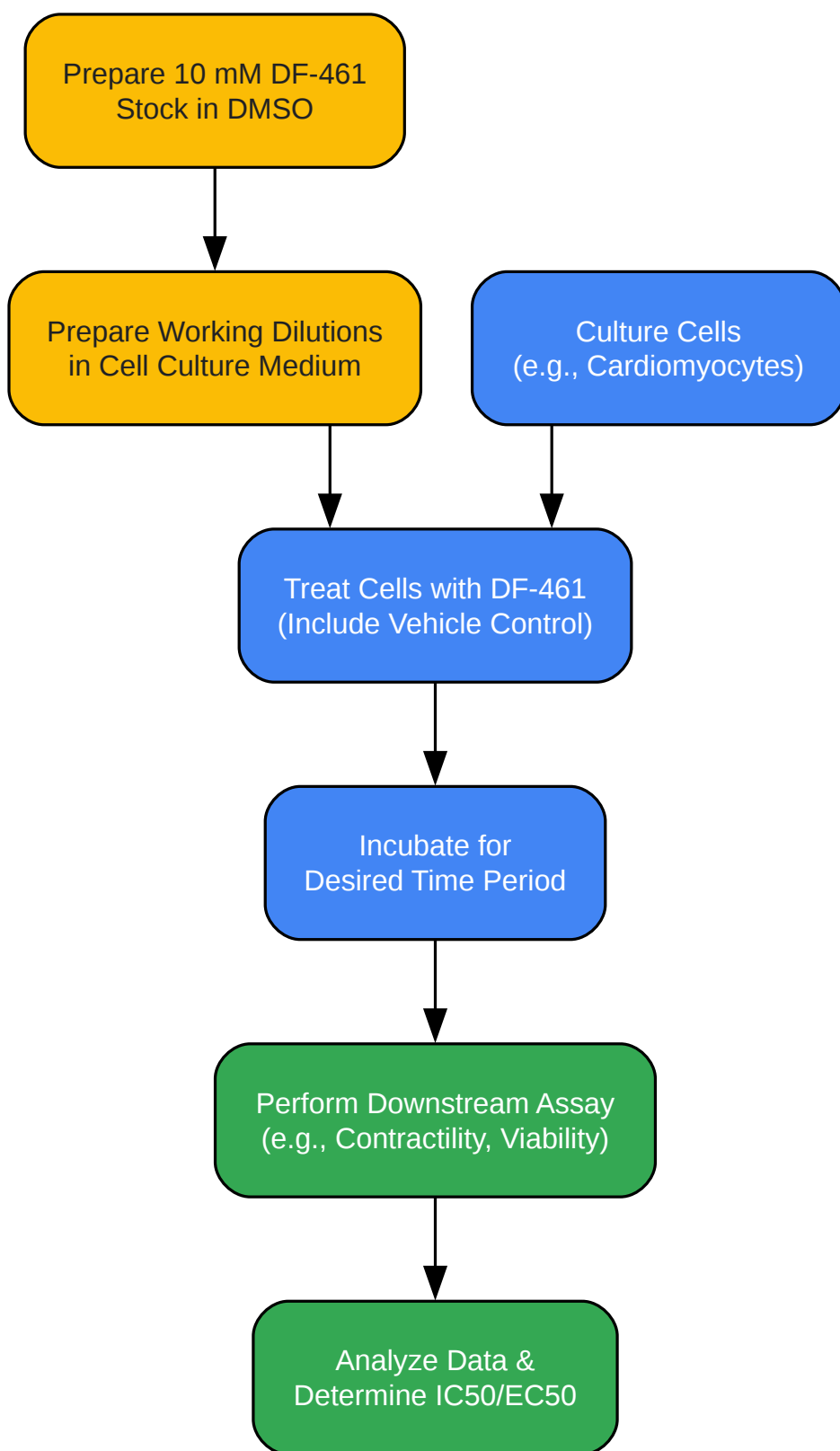
to degradation or precipitation.^[6] It is recommended to aliquot stock solutions into single-use volumes.

- **Cell Culture Variability:** The physiological state of your cells can significantly impact results. Factors such as cell passage number, confluency at the time of treatment, and batch-to-batch variations in serum can alter cellular response to the inhibitor.^[5]
- **Assay Conditions:** The specifics of your experimental setup, such as incubation time, final DMSO concentration, and the type of assay used (e.g., biochemical vs. cell-based), can influence the apparent potency.^[7] Ensure these parameters are kept consistent across all experiments.

Troubleshooting Flowchart for Inconsistent IC50 Values







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